

Lansoprazole sodium solubility DMSO ethanol water

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Lansoprazole Sodium

CAS No.: 226904-00-3

Cat. No.: S003957

[Get Quote](#)

Lansoprazole Solubility Data

The table below summarizes the experimental solubility data found for Lansoprazole. Note that the values for water and aqueous solvents are very low, confirming its classification as a poorly water-soluble drug.

Solvent	Solubility (mg/mL)	Solubility (mM)	Temperature	Notes
DMSO	74 mg/mL [1]	200.34 mM [1]	Not specified	"Moisture-absorbing DMSO reduces solubility. Please use fresh DMSO." [1]
Ethanol	9 - 14 mg/mL [1]	~24.4 - 37.9 mM	Not specified	Variation exists between different batches or sources [1].
Water	Insoluble [1]	-	Not specified	Cited as "insoluble" [1].
Water (Pure)	0.022 mg/mL [2]	~0.06 mM	Not specified	Highlights the intrinsic poor aqueous solubility.

Solvent	Solubility (mg/mL)	Solubility (mM)	Temperature	Notes
Methanol, Ethanol, Acetone, etc.	Increased with temperature [3]	-	278.15 K to 318.15 K	A detailed study measured solubility in 12 pure solvents; solubility rises with temperature [3].

Formulation Strategies for Solubility Enhancement

Given its poor solubility, various advanced formulation strategies have been researched to improve the dissolution and bioavailability of Lansoprazole. The following table outlines key approaches.

Strategy	Key Formulation Components	Reported Outcome
Solid Dispersions [2]	Polyethylene glycol (PEG) 6000 with surfactants like Sodium Dodecyl Sulfate (SDS) or Tween 80.	A ternary solid dispersion with PEG and SDS increased solubility to 3.12 mg/mL (a 140-fold increase) and achieved 88.7% drug release in 60 minutes [2].
Nanocrystals [4]	Polyvinylpyrrolidone (PVP) or Polyvinyl Alcohol (PVA) as stabilizers.	Nanocrystals with a 1:3 drug-to-PVP ratio showed improved physical stability and fast drug release within 1 hour [4].
Polymeric Nanoparticles [5]	Eudragit RS100 (positive charge) or PLGA (negative charge).	Nanoparticles provided sustained drug release over 24 hours in animal studies, enhancing ulcer healing [5].
Supercritical Carbon Dioxide Processing [6]	Supercritical CO ₂ at high pressures (12-27 MPa).	This method can be used for particle size reduction to the nano-scale, which can increase dissolution rate and bioavailability [6].

Experimental Protocols for Key Methods

Here are the detailed methodologies for two of the most effective formulation strategies identified in the search results.

Protocol for Ternary Solid Dispersions

This method uses the **solvent-melt technique** to significantly enhance solubility [2].

- **Method:** Solvent-melt method.
- **Procedure:**
 - Dissolve Lansoprazole and the polymer (PEG 6000) in a suitable organic solvent.
 - Evaporate the solvent to obtain a solid mixture.
 - Heat this mixture above the melting point of the polymer.
 - Incorporate the surfactant (SDS or Tween 80) into the molten mixture.
 - Cool the final mixture rapidly to solidify it.
 - Crush, sieve, and store the resulting solid dispersion.
- **Characterization:** The optimized formulations were characterized using aqueous solubility studies, FTIR spectroscopy, XRD (to confirm reduced crystallinity), and in vitro dissolution studies [2].

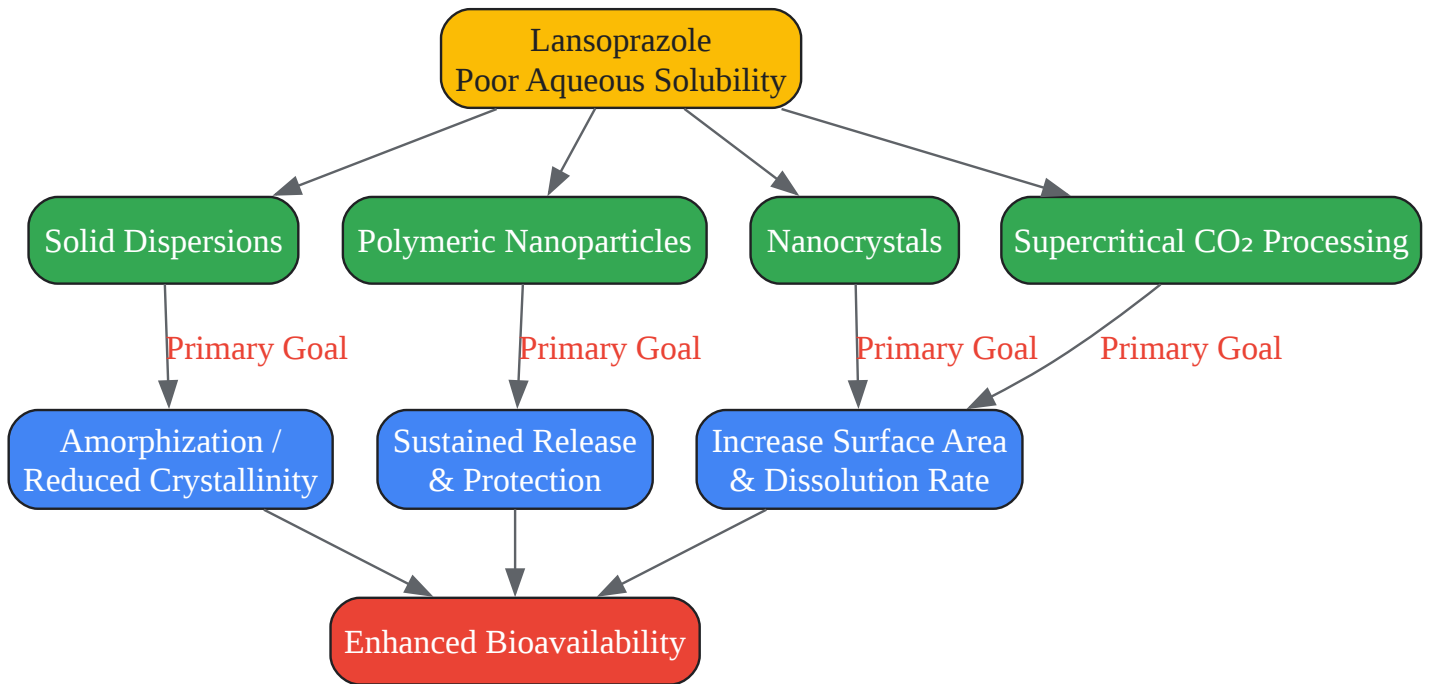
Protocol for Nanocrystals via Antisolvent Precipitation

This method is effective for creating stable nanocrystals [4].

- **Method:** Antisolvent precipitation method.
- **Procedure:**
 - Dissolve Lansoprazole in ethanol (the solvent).
 - Rapidly inject this drug solution into an aqueous phase containing a stabilizer (PVP or PVA) under high-speed homogenization.
 - The drug precipitates as nanocrystals due to the shift in solvent environment.
 - Continue stirring to allow for stabilization.
- **Characterization:** The resulting nanocrystals are characterized for particle size, dissolution rate, and physicochemical properties using techniques like FTIR and Differential Scanning Calorimetry (DSC) [4].

Relationships and Workflows in Formulation Development

The diagram below illustrates the logical relationship between the identified strategies and their primary goals in overcoming Lansoprazole's solubility challenges.



[Click to download full resolution via product page](#)

Formulation strategies and their primary mechanisms for enhancing Lansoprazole bioavailability.

Key Technical Considerations for Handling

- **Acid Lability:** Lansoprazole is chemically unstable in acidic conditions [6]. This necessitates the use of **enteric coating** for oral dosage forms to protect the drug from degradation in the stomach [5].
- **Solvent Choice:** While soluble in DMSO and ethanol for experimental purposes, these are not suitable for drug product formulation. The use of pharmaceutically acceptable polymers and surfactants, as described in the protocols, is critical for developing viable dosage forms.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Lansoprazole | Proton Pump inhibitor | Mechanism [selleckchem.com]
2. Effect of Surfactants on Lansoprazole Solid Dispersions [jneonatalurg.com]
3. and dissolution thermodynamic properties of Solubility ... lansoprazole [colab.ws]
4. Design and Optimizing Lansoprazole through... Solubility [asiapharmaceutics.info]
5. Novel Lansoprazole-Loaded Nanoparticles for the ... [pmc.ncbi.nlm.nih.gov]
6. Experimental measurement and thermodynamic modeling ... [sciencedirect.com]

To cite this document: Smolecule. [Lansoprazole sodium solubility DMSO ethanol water]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b003957#lansoprazole-sodium-solubility-dms0-ethanol-water>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com